

An In-depth Technical Guide to the Physical Properties of 1,3-Dimethylimidazolidine

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Compound of Interest

Compound Name: 1,3-Dimethylimidazolidine

Cat. No.: B15366825

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1,3-Dimethylimidazolidine** (CAS RN: 14103-77-6). The information is compiled from various scientific sources to support research, development, and application activities involving this compound.

Core Physical Properties

1,3-Dimethylimidazolidine is a cyclic diamine that exists as a colorless to slightly yellow liquid at room temperature and possesses a characteristic ammonia-like odor. The quantitative physical data for this compound are summarized in the tables below.

General and Thermal Properties

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ N ₂	[1]
Molecular Weight	100.16 g/mol	[1]
Boiling Point	107 °C	
	130-132 °C	
Melting Point	-62 °C	
Flash Point	8 °C	

Density and Refractive Index

Property	Value	Source
Density	0.903 g/cm ³	
Refractive Index	No experimental data available	

Solubility and Partitioning

Property	Value	Source
Solubility	Soluble in many organic solvents, such as alcohols, ethers, and aromatic hydrocarbons.	
XLogP3-AA (Computed)	0.2	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1,3-Dimethylimidazolidine** are not readily available in the public domain. However, standard methodologies for determining the key physical properties of liquid compounds are described below. These general procedures are applicable for the characterization of **1,3-Dimethylimidazolidine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small sample of liquid involves the following steps:

- **Sample Preparation:** A small volume of the liquid is placed in a test tube or a fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample.

- **Heating:** The assembly is heated in a controlled manner, often in a heating block or an oil bath.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat source is then removed.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and common method for its determination is as follows:

- **Mass Measurement of an Empty Container:** A clean, dry container of a known volume (e.g., a pycnometer or a graduated cylinder) is weighed accurately.
- **Volume Measurement of the Liquid:** The container is filled with the liquid to a calibrated mark.
- **Mass Measurement of the Filled Container:** The container with the liquid is weighed.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated by dividing the mass of the liquid by its volume.

Determination of Refractive Index

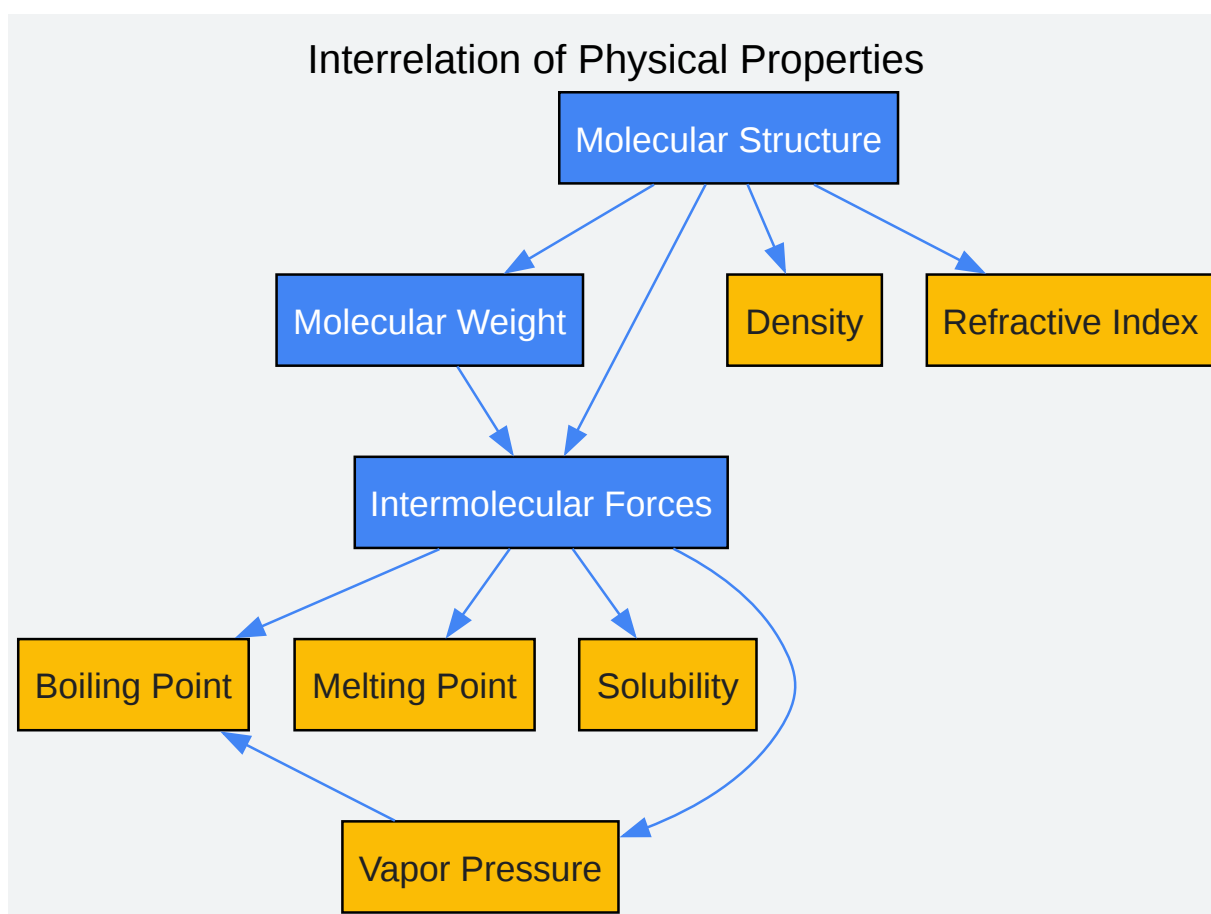
The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property that can be measured using a refractometer:

- **Calibration:** The refractometer is calibrated using a standard substance with a known refractive index, often distilled water.
- **Sample Application:** A few drops of the liquid sample are placed on the prism of the refractometer.

- **Measurement:** The instrument is used to observe the boundary line between the light and dark fields.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made should always be recorded, as the refractive index is temperature-dependent.

Logical Relationships of Physical Properties

The physical properties of a compound are interconnected. The following diagram illustrates some of these fundamental relationships for a liquid like **1,3-Dimethylimidazolidine**.



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Caption: Logical flow of how molecular characteristics influence key physical properties.

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References

- 1. 1,3-Dimethylimidazolidine | C₅H₁₂N₂ | CID 12190571 - PubChem [pubchem.ncbi.nlm.nih.gov]
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